Applying for EPAD Neuroimaging Data Access: A Researcher's Guide

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This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals seeking to access the European Prevention of Alzheimer's Dementia (EPAD) neuroimaging dataset. The EPAD project has collected a rich dataset from over 2,000 participants in its Longitudinal Cohort Study (LCS), designed to enhance the understanding of the early stages of Alzheimer's disease.[1][2][3][4][5][6] This resource is now openly available to the global research community to accelerate the development of effective treatments.[2][7][8]

Overview of Available Neuroimaging Data

The EPAD neuroimaging dataset is a comprehensive collection of MRI scans aimed at characterizing the preclinical and prodromal stages of Alzheimer's Disease.[9][10] The data is available in various formats to suit different research needs, from raw data to pre-processed files and derived phenotypes.[1]

Data Releases

The EPAD project has had several data releases, with the final dataset designated as Version.IMI (V.IMI), which encompasses all data collected during the Innovative Medicines Initiative (IMI) funding period.[1][3][5][6] Earlier releases include V500.0 and V1500.0, corresponding to the baseline data of the first 500 and 1500 participants, respectively.[11][12]

Neuroimaging Modalities

The imaging protocol includes a set of core MRI sequences that were mandatory for all participants and advanced sequences acquired from a subset of participants at specialized scanning sites.[1][2][9]

Data Category	Description	Participant Coverage
Core Sequences	3D T1-weighted (T1w) and 3D Fluid-Attenuated Inversion Recovery (FLAIR) sequences providing structural and morphological information.[1][2][9]	All participants
Advanced Sequences	Arterial Spin Labeling (ASL), Diffusion MRI (dMRI), and resting-state functional MRI (rs-fMRI) for more detailed investigation of brain structure and function.[1][2][9]	Approximately 70% of participants, acquired at sites with 3T scanners.[1][2][9]

Data Formats

Researchers can request neuroimaging data in three different formats:[1]

Format	Description
Raw NIfTI files	Unprocessed core and/or advanced sequences in NIfTI format.[1]
Processed NIfTI files	Pre-processed data resulting from standardized pipelines (e.g., FreeSurfer, fmriprep, ExploreASL).[1]
Image-Derived Phenotypes (IDPs)	Numeric variables in CSV format, representing multimodal biologically relevant neuroimaging features (e.g., gray matter volumes).[1][13]

Application Protocol for Data Access

Access to EPAD neuroimaging data is managed through the Alzheimer's Disease Data Initiative (ADDI) and its AD Workbench.[1][7][8] The process is designed to be secure and efficient, providing researchers with the necessary tools to conduct their analyses.

Step-by-Step Application Workflow

The following diagram outlines the key steps for applying for EPAD neuroimaging data access:
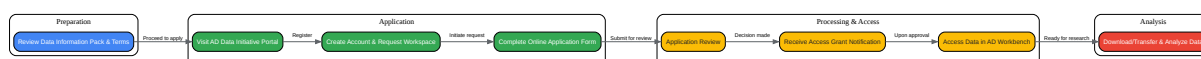
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EPAD Neuroimaging Data Access Workflow

Detailed Application Steps

- Preparation:

  - Review Documentation: Before initiating an application, it is crucial to download and thoroughly review the "Data Access Terms and Conditions" and the "Data Information Pack" for the specific data release of interest (e.g., V.IMI).[1][14][15] These documents provide essential details about the dataset and the policies governing its use.

  - Data Dictionary: Familiarize yourself with the available data by consulting the Data Dictionary, which can be accessed through the Aridhia website.[14]

- Initiate Application:

  - ADDI Portal: Navigate to the AD Data Initiative Portal.[1][7]

  - Account Creation: If you do not have an account, you will need to register and create one. Following registration, request a Workspace.[1][7]

- Submit Application Form:

  - Online Form: Once logged in, locate the EPAD dataset page and complete the online application form to request access to data and/or images.[1]

  - Specify Requirements: For neuroimaging requests, it is important to specify the required sequences and formats for your analysis.[1] Note that requesting imaging access will also grant you access to the corresponding clinical data.[1]

- Application Review and Access:

  - Processing Time: Your application will be processed, which typically takes several business days.[1] Applications for imaging data may have a longer turnaround time.[1]

  - Notification: You will be informed of the final decision regarding your application.[1]

  - Data Access: Upon approval, you can access, download, and transfer the data files for analysis within your online AD Workbench Workspace.[1]
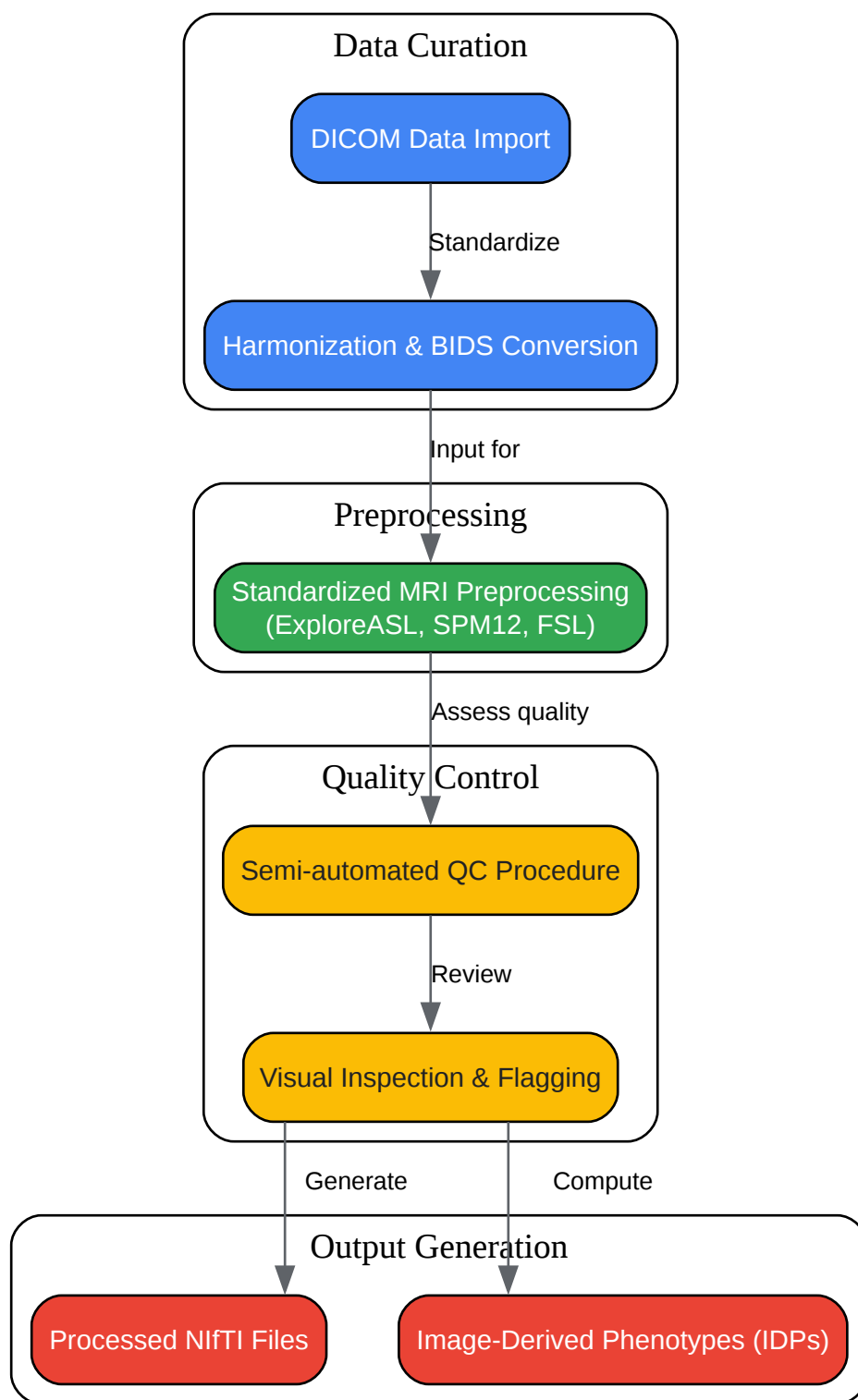
Experimental Protocols

The EPAD study implemented a standardized MRI acquisition protocol across multiple sites to ensure data harmonization.[9] While accommodating for differences in scanner hardware and software, a common scanning protocol was developed.[9]

Image Processing and Quality Control

A semi-automatic, multimodal pipeline was developed to curate, preprocess, and perform quality control (QC) on the MRI dataset.[9][10] This pipeline harmonizes the data structure from different sites and applies standardized preprocessing steps.[9][10] The entire processing workflow is publicly available on GitHub.[9]

The key stages of the image processing workflow are illustrated below:

Data Curation

DICOM Data Import

Standardize

Harmonization & BIDS Conversion

Input for

Preprocessing

Standardized MRI Preprocessing
(ExploreASL, SPM12, FSL)

Assess quality

Quality Control

Semi-automated QC Procedure

Review

Visual Inspection & Flagging

Generate | Compute

Output Generation

Processed NIfTI Files

Image-Derived Phenotypes (IDPs)

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EPAD Neuroimaging Data Processing Workflow

This workflow ensures that the data provided to researchers is of high quality and has been processed in a consistent and reproducible manner.

Publication Policy

Researchers who publish results generated using EPAD data and/or samples are required to acknowledge the EPAD project and its funding sources.[1][7][16] The specific acknowledgment text and publication policies are detailed in the EPAD Policy document for Publications.[1][16][17]

By making its data openly accessible, the EPAD consortium aims to foster global collaboration among researchers to accelerate progress in preventing and treating Alzheimer's dementia.[1][2]

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